

Spectroscopic Profile of p-Hexadecyloxyaniline: A Technical Guide

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Compound of Interest

Compound Name: *p*-Hexadecyloxyaniline

CAS No.: 7502-06-9

Cat. No.: B1329825

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This technical guide provides a comprehensive overview of the key spectroscopic data for the organic compound **p-Hexadecyloxyaniline** (also known as 4-Hexadecyloxyaniline). The information presented herein is crucial for the identification, characterization, and quality control of this compound in research and development settings. This document includes tabulated summaries of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, detailed experimental protocols for acquiring such data, and a workflow diagram for spectroscopic analysis.

Chemical Identity

- Compound Name: **p-Hexadecyloxyaniline**
- Synonyms: 4-Hexadecyloxyaniline, 4-n-Hexadecyloxyaniline
- CAS Number: 7502-06-9[1]
- Molecular Formula: C₂₂H₃₉NO[1]

- Molecular Weight: 333.55 g/mol [1]

- Chemical Structure:

Spectroscopic Data

The following sections present the fundamental spectroscopic data for **p-Hexadecyloxyaniline**, organized for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Table 1: ¹H NMR Spectroscopic Data of **p-Hexadecyloxyaniline**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~6.75	d	2H	Ar-H (ortho to -O)
~6.65	d	2H	Ar-H (ortho to -NH ₂)
~3.85	t	2H	-O-CH ₂ -
~3.50	br s	2H	-NH ₂
~1.75	p	2H	-O-CH ₂ -CH ₂ -
~1.45 - 1.25	m	26H	-(CH ₂) ₁₃ -
~0.88	t	3H	-CH ₃

d: doublet, t: triplet, p: pentet, m: multiplet, br s: broad singlet

Table 2: ¹³C NMR Spectroscopic Data of **p-Hexadecyloxyaniline**

Chemical Shift (δ , ppm)	Assignment
~152.0	C-O (aromatic)
~141.0	C-NH ₂ (aromatic)
~116.0	Ar-CH (ortho to -O)
~115.5	Ar-CH (ortho to -NH ₂)
~69.0	-O-CH ₂ -
~32.0	-(CH ₂) ₁₄ -
~29.5	-(CH ₂) ₁₄ -
~26.0	-(CH ₂) ₁₄ -
~22.5	-CH ₂ -CH ₃
~14.0	-CH ₃

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

Table 3: IR Spectroscopic Data of **p-Hexadecyloxyaniline**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3450, ~3350	Strong, Sharp	N-H stretching (primary amine)
~3050	Medium	Aromatic C-H stretching
~2920, ~2850	Strong	Aliphatic C-H stretching
~1610, ~1510	Strong	Aromatic C=C stretching
~1240	Strong	Aryl-O stretching
~820	Strong	p-disubstituted benzene C-H bending

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering structural clues. The data presented is for Electron Ionization (EI) mass spectrometry.^[1]

Table 4: Mass Spectrometry Data of **p-Hexadecyloxyaniline**

m/z	Relative Intensity (%)	Assignment
333	~40	[M] ⁺ (Molecular Ion)
109	100	[H ₂ N-C ₆ H ₄ -O] ⁺ fragment
108	~20	[HN-C ₆ H ₄ -O] ⁺ fragment

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments cited.

NMR Spectroscopy

- **Sample Preparation:** Approximately 10-20 mg of **p-Hexadecyloxyaniline** is dissolved in 0.5-0.7 mL of a deuterated solvent, typically chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆), in a 5 mm NMR tube. The solution must be homogeneous.
- **Instrumentation:** A high-resolution NMR spectrometer, typically operating at a frequency of 300 MHz or higher for ¹H NMR, is used.
- **¹H NMR Acquisition:**
 - **Pulse Sequence:** A standard single-pulse experiment is typically used.
 - **Acquisition Time:** 2-4 seconds.
 - **Relaxation Delay:** 1-5 seconds.
 - **Number of Scans:** 16-64 scans are averaged to improve the signal-to-noise ratio.

- Referencing: The chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS) at 0.00 ppm.
- ^{13}C NMR Acquisition:
 - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum to singlets for each unique carbon.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: A significantly higher number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C .
 - Referencing: Chemical shifts are referenced to the deuterated solvent signal (e.g., CDCl_3 at 77.16 ppm).

IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - A small amount of **p-Hexadecyloxyaniline** (1-2 mg) is finely ground with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle.
 - The homogeneous mixture is then compressed under high pressure (several tons) using a pellet press to form a thin, transparent or translucent pellet.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Data Acquisition:
 - A background spectrum of the empty sample compartment (or a pure KBr pellet) is recorded.
 - The KBr pellet containing the sample is placed in the sample holder.

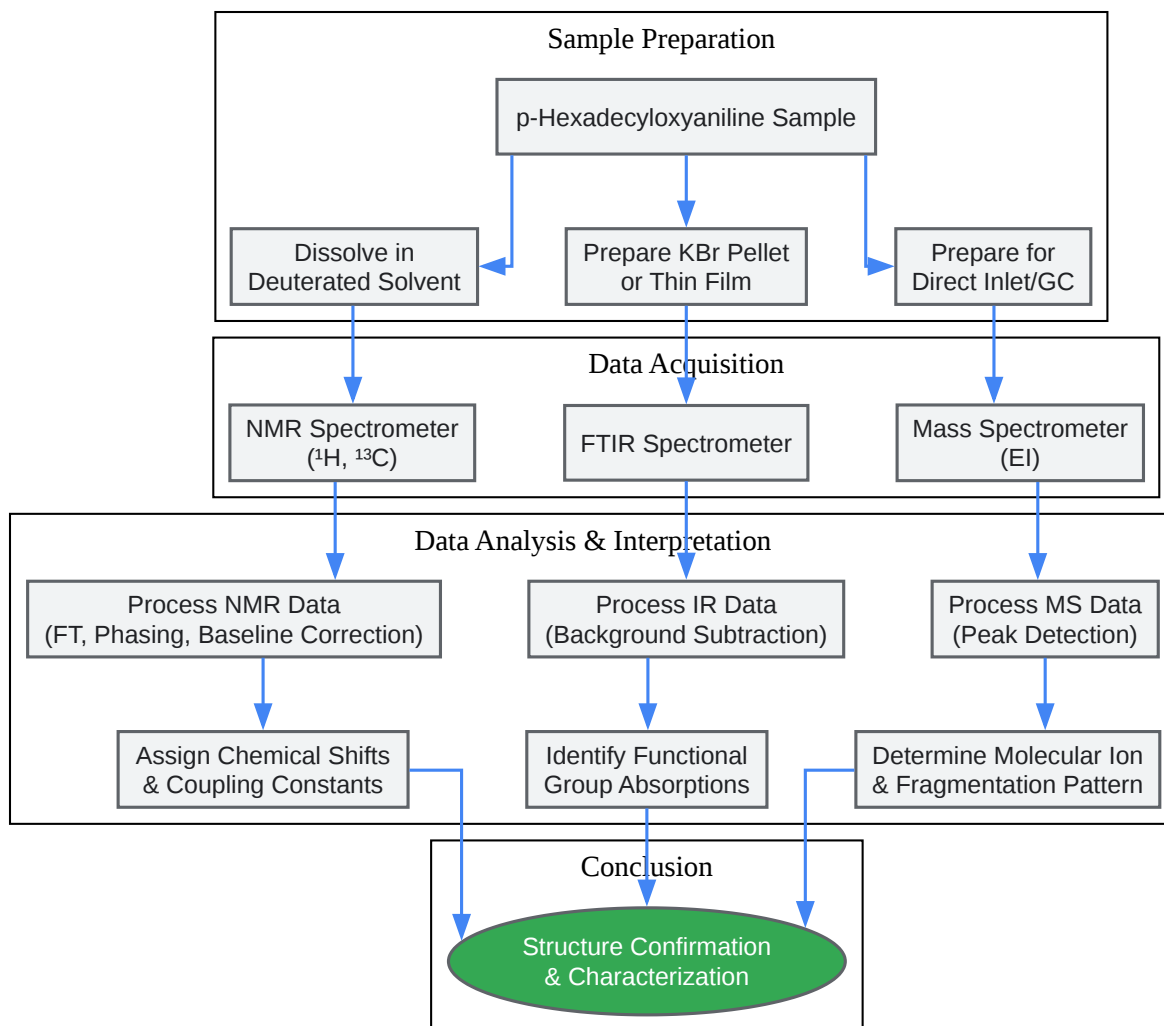
- The sample spectrum is recorded, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1} .
- The final spectrum is presented as transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (Electron Ionization)

- **Sample Introduction:** The sample is introduced into the mass spectrometer via a direct insertion probe or after separation by gas chromatography (GC-MS). The sample is vaporized by heating in the ion source.
- **Ionization:** The gaseous sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).^[2] This causes the ejection of an electron from the molecule, forming a positively charged molecular ion ($[\text{M}]^+$).
- **Mass Analysis:** The resulting ions (molecular ion and any fragment ions) are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and their abundance is recorded, generating a mass spectrum.

Workflow Visualization

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **p-Hexadecyloxyaniline**.



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References

- [1. 4-\(Hexadecyloxy\)aniline \[webbook.nist.gov\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
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